

# physical and chemical properties of perchloropropane

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## Compound of Interest

Compound Name: 1,1,1,2,2,3,3,3-Octachloropropane

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An In-depth Technical Guide to the Physical and Chemical Properties of Perchloropropane

## Introduction

Perchloropropane, systematically known as octachloropropane, is a fully chlorinated hydrocarbon with the chemical formula  $C_3Cl_8$ . As a perchloroalkane, it is a derivative of propane where all hydrogen atoms have been substituted by chlorine atoms.<sup>[1]</sup> At room temperature, it exists as a clear, white crystalline solid.<sup>[1]</sup> First synthesized and characterized in 1875, octachloropropane has been a subject of interest in various chemical and material science applications, including as a model for studying crystalline plasticity.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of perchloropropane, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Physical Properties of Perchloropropane

Octachloropropane is a crystalline solid with a hexagonal crystal structure.<sup>[1]</sup> A notable characteristic is its ability to be easily deformed under mechanical stress without losing its crystal structure, a property more commonly associated with metals.<sup>[1]</sup>

The key physical properties of perchloropropane are summarized in the table below. It is important to note that some of the available data is based on computational models and estimations.

Property	Value	Unit	Source
Molecular Formula	C <sub>3</sub> Cl <sub>8</sub>	-	[1]
Molecular Weight	319.66	g/mol	
Appearance	Clear white crystalline solid	-	[1]
Melting Point	160 (433.15)	°C (K)	[1]
Boiling Point	266.4 (539.55)	°C (K) at 760 mmHg	
Density	1.888	g/cm <sup>3</sup>	
Crystal Structure	Hexagonal	-	[1]
Log of Water Solubility (Log10WS)	-5.11	-	
Octanol/Water Partition Coefficient (LogPoct/wat)	4.901	-	

## Chemical Properties and Reactivity

Perchloropropane is a relatively stable chlorinated alkane. Its reactivity is characterized by reactions that typically involve the cleavage of carbon-chlorine bonds under specific conditions.

### Chemical Identifiers

Identifier	Value
IUPAC Name	1,1,1,2,2,3,3,3-Octachloropropane
Synonyms	Perchloropropane, Propane octachloride
CAS Number	594-90-1
SMILES	<chem>C(C(Cl)(Cl)Cl)(C(Cl)(Cl)Cl)(Cl)Cl</chem>
InChI Key	QQAHAAGNPDBPSJP-UHFFFAOYSA-N

## Reactivity Profile

- **Reaction with Aluminum:** When treated with aluminum in a diethyl ether solvent, octachloropropane undergoes dechlorination to yield various unsaturated perchlorocarbons. The primary product of this reaction is hexachloropropene ( $C_3Cl_6$ ).[\[1\]](#)[\[2\]](#)
- **Reactions with Metal Oxides:** Octachloropropane reacts at atmospheric pressure with niobium pentoxide ( $Nb_2O_5$ ) and tantalum pentoxide ( $Ta_2O_5$ ) to produce the corresponding metal chlorides. It can also react with titanium dioxide ( $TiO_2$ ) in the presence of the other two oxides, which can be utilized for the separation of  $TiO_2$  from mixtures.[\[1\]](#)[\[2\]](#)
- **Thermal Decomposition:** At temperatures above  $200^\circ C$ , further reaction with chlorine can lead to the cleavage of the carbon-carbon backbone, resulting in the formation of carbon tetrachloride ( $CCl_4$ ) and hexachloroethane ( $C_2Cl_6$ ).[\[1\]](#)[\[2\]](#)

## Experimental Protocols

Detailed experimental protocols specifically for the determination of the physical properties of octachloropropane are not readily available in the cited literature. However, standard methodologies for organic crystalline solids would be employed.

### Melting Point Determination (General Protocol)

The melting point of a crystalline solid like octachloropropane is a key indicator of its purity. A common method for its determination is the capillary method.[\[3\]](#)[\[4\]](#)

- **Sample Preparation:** A small amount of the dry, finely powdered octachloropropane is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[\[5\]](#)[\[6\]](#)
- **Apparatus:** The capillary tube is placed in a melting point apparatus (such as a Thiele tube with a high-boiling point oil or a modern digital instrument with a heated metal block) alongside a calibrated thermometer.[\[3\]](#)[\[7\]](#)
- **Heating:** The apparatus is heated at a slow, controlled rate, typically  $1-2^\circ C$  per minute, as the temperature approaches the expected melting point.[\[7\]](#)

- Observation: The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid.<sup>[6]</sup> For a pure compound, this range is typically narrow (0.5-1.0°C).<sup>[7]</sup>

#### Boiling Point Determination (General Protocol)

For solids that are stable at their boiling point, the boiling point can be determined using methods like the distillation method or the capillary method (Siwoloboff's method).<sup>[8]</sup><sup>[9]</sup>

- Distillation Method: A simple distillation is performed with at least 5 mL of the substance. The temperature at which the liquid and vapor are in equilibrium at a given atmospheric pressure is recorded as the boiling point.<sup>[8]</sup><sup>[9]</sup>
- Capillary Method: A small amount of the substance is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube. The setup is heated, and as the substance is heated past its boiling point, a stream of bubbles will emerge from the inverted capillary. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.<sup>[10]</sup>

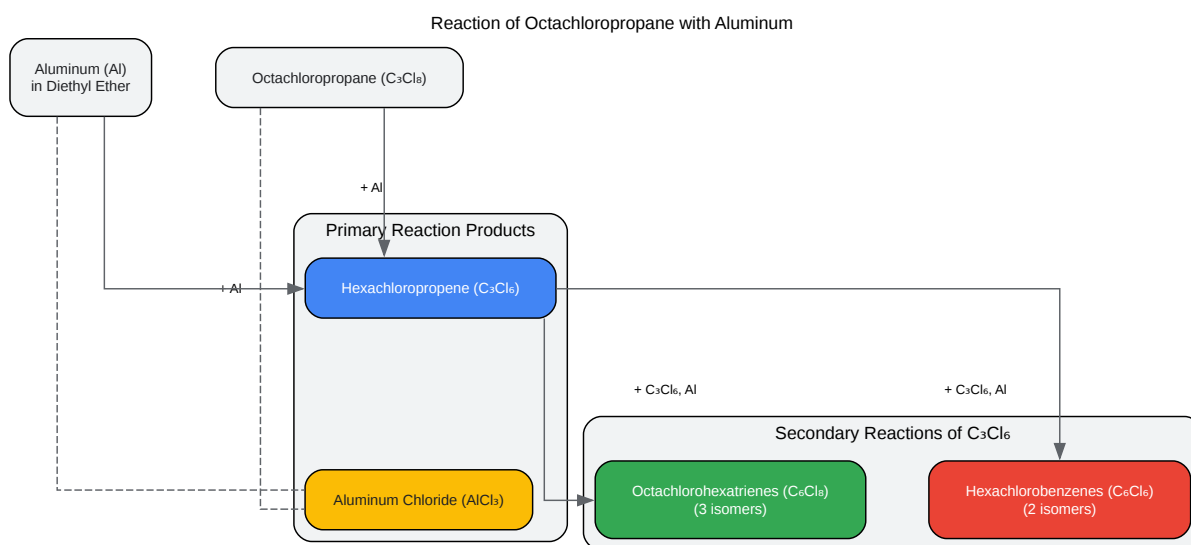
## Chemical Synthesis and Reactions Visualization

### Synthesis of Perchloropropane

Octachloropropane can be synthesized by the exhaustive chlorination of propane or partially chlorinated propanes. One established method involves the reaction of partially chlorinated propane with iodine trichloride.<sup>[1]</sup><sup>[2]</sup> Alternatively, it can be produced by reacting with chlorine at high pressure or with photo-activation, ensuring the temperature is maintained below 200°C to prevent degradation into smaller perchloroalkanes.<sup>[1]</sup><sup>[2]</sup>

### Reaction of Perchloropropane with Aluminum

The reaction of octachloropropane with aluminum is a key chemical transformation. The following diagram illustrates the logical flow of this reaction, which proceeds through the formation of hexachloropropene and can lead to further coupled products.



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